

# Thermodynamic Properties of 1-Dodecene: A Technical Guide

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## Compound of Interest

Compound Name: 1-Dodecene

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## Introduction

**1-Dodecene**, an alpha-olefin with the chemical formula  $C_{12}H_{24}$ , is a key intermediate in the chemical industry, primarily used in the production of detergents, lubricants, and surfactants.<sup>[1]</sup> Its thermodynamic properties are fundamental to understanding its behavior in chemical processes, ensuring safety during handling and storage, and for the design and optimization of reaction and separation processes. This technical guide provides a comprehensive overview of the core thermodynamic properties of **1-dodecene**, presenting key data in a structured format and outlining the experimental methodologies used for their determination.

## Core Thermodynamic and Physical Properties

The following tables summarize the key thermodynamic and physical properties of **1-dodecene**.

Table 1: General and Physical Properties of **1-Dodecene**

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>24</sub>	[1]
Molar Mass	168.32 g/mol	[2]
Appearance	Clear, colorless liquid	[1][2]
Odor	Mild, pleasant	[1][2]
Density	0.758 g/mL at 20 °C	[3]
Boiling Point	213.8 °C (415 °F) at 760 mmHg	[1][4]
Melting Point	-35.2 °C (-31.4 °F)	[1][4]
Flash Point	77 °C (171 °F)	[1]
Autoignition Temperature	255 °C (491 °F)	[2]
Solubility	Insoluble in water; Soluble in ethanol, ethyl ether, and acetone	[1][2]
Refractive Index	1.4300 at 20 °C	[2]
Viscosity	1.72 sq mm/s at 20 °C	[2]

Table 2: Thermodynamic Properties of **1-Dodecene**

Property	Value	Source
Standard Enthalpy of Formation (liquid)	$-229.9 \pm 1.8$ kJ/mol	[5]
Standard Enthalpy of Combustion (liquid)	$-7899.4 \pm 1.6$ kJ/mol	[5]
Heat of Vaporization	46.5 kJ/mol at boiling point	[2]
Liquid Heat Capacity	See Table 3	[6]
Vapor Pressure	0.2 mmHg at 20 °C	[3]
Critical Temperature	385.5 °C (726 °F)	[7]
Critical Pressure	1.83 MPa	[7]

Table 3: Temperature-Dependent Liquid Heat Capacity of **1-Dodecene**

Temperature (°F)	Heat Capacity (BTU/lb-°F)
85	0.465
90	0.476
95	0.486
100	0.497
105	0.507
110	0.517
115	0.528
120	0.538
125	0.549
130	0.559
135	0.570
140	0.580
145	0.590
150	0.601

Data sourced from CAMEO Chemicals[6]

## Experimental Protocols

The determination of the thermodynamic properties of **1-dodecene** relies on a variety of established experimental techniques. The following sections outline the general methodologies for measuring key parameters.

### Vapor Pressure Measurement

The vapor pressure of a liquid can be determined using static or dynamic methods.

- **Static Method:** A sample of **1-dodecene** is placed in a thermostatted container connected to a pressure measuring device. The container is evacuated to remove air, and the pressure of

the vapor in equilibrium with the liquid is measured at a constant temperature. This process is repeated at various temperatures to obtain the vapor pressure curve.

- **Ebulliometry (Boiling Point Method):** This dynamic method involves measuring the boiling point of **1-dodecene** at different externally applied pressures. The vapor pressure is equal to the external pressure at the boiling point. By varying the pressure, a set of corresponding boiling temperatures is obtained, which defines the vapor pressure curve.

## Calorimetry for Heat Capacity

The heat capacity of liquid **1-dodecene** is typically measured using a calorimeter.

- **Adiabatic Calorimetry:** A known mass of **1-dodecene** is placed in a calorimeter, which is thermally isolated from its surroundings. A measured amount of electrical energy is supplied to the sample, and the resulting temperature increase is precisely measured. The heat capacity is then calculated from the energy input and the temperature change.
- **Differential Scanning Calorimetry (DSC):** In this technique, the heat flow to the sample and a reference material is measured as a function of temperature. The difference in heat flow required to increase the temperature of the sample and the reference by the same amount provides the heat capacity of the sample.

## Enthalpy of Combustion

The enthalpy of combustion is determined using a bomb calorimeter.

- A weighed sample of **1-dodecene** is placed in a sealed container (the "bomb") which is then filled with high-pressure oxygen. The bomb is submerged in a known quantity of water in an insulated container. The sample is ignited, and the heat released by the combustion reaction is absorbed by the bomb and the surrounding water, causing a temperature rise. From the temperature change and the known heat capacity of the calorimeter system, the enthalpy of combustion can be calculated.

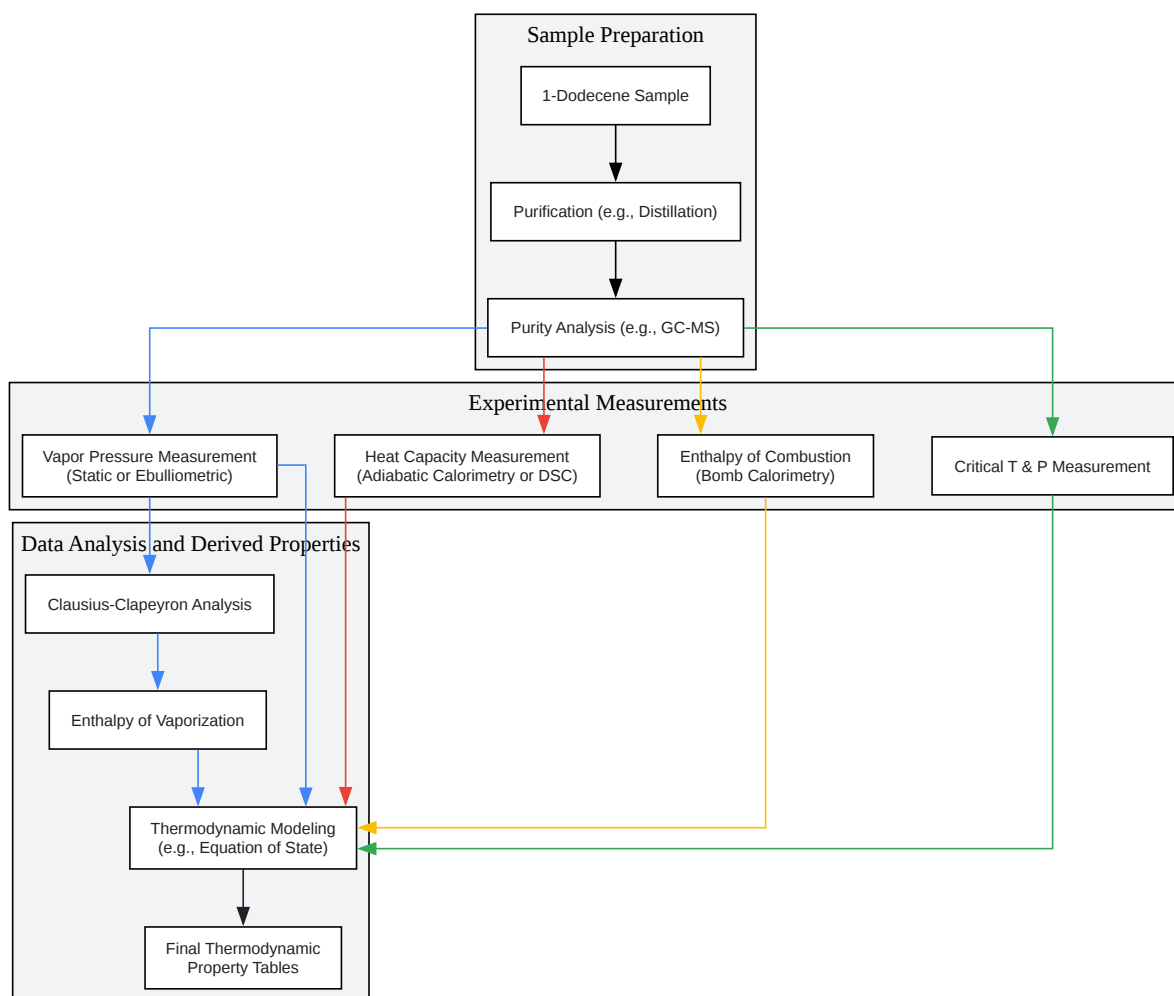
## Enthalpy of Vaporization

The enthalpy of vaporization can be determined directly by calorimetry or indirectly from vapor pressure data.

- **Direct Calorimetric Measurement:** A known amount of **1-dodecene** is vaporized at a constant temperature and pressure, and the heat required for this phase change is measured directly using a calorimeter.
- **Indirect Calculation via Clausius-Clapeyron Equation:** The enthalpy of vaporization can be calculated from the slope of a plot of the natural logarithm of vapor pressure versus the inverse of the absolute temperature. This relationship is described by the Clausius-Clapeyron equation.

## Workflow for Thermodynamic Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the thermodynamic properties of a liquid such as **1-dodecene**.



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Caption: Experimental workflow for determining thermodynamic properties of **1-dodecene**.

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